

Dbz linker compatibility different resin types

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Compound Focus: Fmoc-Dbz(o-Alloc)-OH

CAS No.: 2143465-53-4

Cat. No.: S6576694

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Resin Types and Key Characteristics

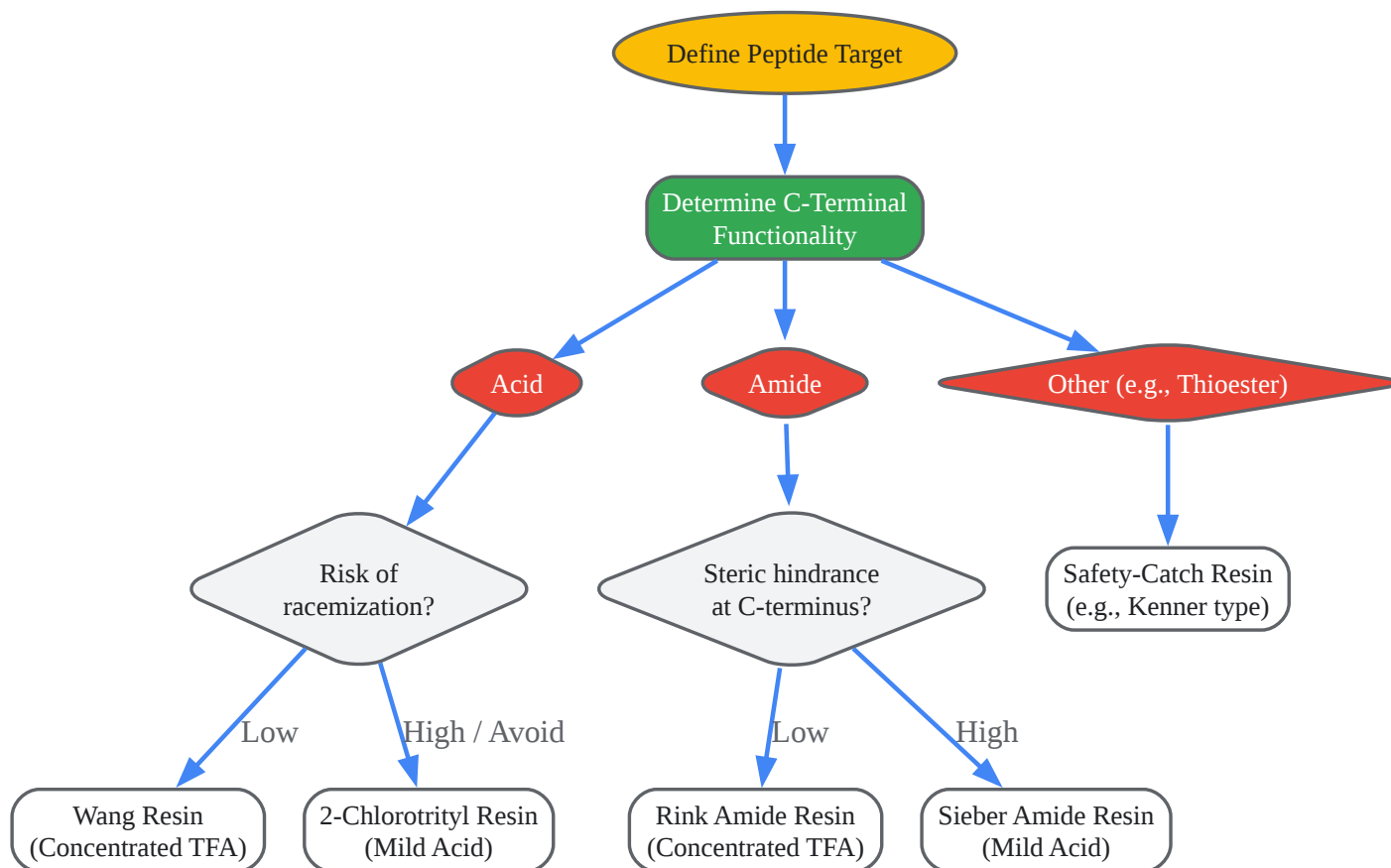
The table below summarizes common peptide synthesis resins based on their resulting C-terminal functionality.

Resin Name	C-Terminal Functionality	Cleavage Conditions	Key Characteristics & Applications
Wang Resin [1] [2]	Acid	Concentrated TFA [2]	Common for peptide acids; risk of racemization during first amino acid loading [2].
2-Chlorotrityl Resin [1] [2]	Acid	Mild acid (1-3% TFA) [2]	Minimal racemization; cleaves under mild conditions to yield fully protected peptides [2].
Rink Amide Resin [1] [2]	Amide	Concentrated TFA [2]	Most common for peptide amides; standard amide bond formation for first amino acid [2].
Sieber Amide Resin [1] [2]	Amide	Mild acidic conditions [2]	Less sterically hindered than Rink; good for sterically bulky C-termini or fully protected peptide amides [2].

Resin Name	C-Terminal Functionality	Cleavage Conditions	Key Characteristics & Applications
PAM Resin [1]	Acid	Strong acid (e.g., HF) [1]	High stability to TFA; used in Boc strategy; requires harsh cleavage conditions [1].
MBHA Resin [1]	Amide	Strong acid (HF or TFMSA) [1]	Similar to Rink but requires harsh cleavage conditions; must be activated with base [1].
Oxime Resin [1]	Variable	Nucleophiles (amines, hydrazine, etc.) [1]	Base-labile; cleaved by nucleophiles to form amides, hydrazides, esters, etc.; can be used for cyclic peptides [1].

Resin Selection Workflow

The following diagram maps out a logical workflow for choosing a resin based on your peptide synthesis goals, particularly the desired C-terminal functionality and handling requirements.



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Finding Specific DBZ Linker Data

Since the search results lack specific data on DBZ linker compatibility, here are suggestions for finding more targeted information:

- **Refine Your Search:** Use specific academic search engines like Google Scholar, PubMed, or Scopus with queries such as "DBZ linker" solid-phase peptide synthesis, "DBZ linker" resin compatibility, or the chemical name of the DBZ linker.
- **Consult Supplier Data Sheets:** Major manufacturers of peptide synthesis reagents (such as AAPTEC, Merck, and Biotage) provide detailed technical data sheets and application notes for their products, which may include compatibility information for various linkers like DBZ.

- **Analyze Experimental Protocols:** When you find relevant papers or supplier documents, pay close attention to the methods section for specifics on resin type, linker loading, coupling reagents, and cleavage cocktails used in conjunction with the DBZ linker.

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References

1. Peptide Synthesis Resins - AAPPTEC [peptide.com]
2. How to choose the right resin functionality for solid phase peptide... [biotage.com]

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